

Comprehensive Guide to the Proper Disposal of 3,5-Dimethyl-2-phenylmorpholine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3,5-Dimethyl-2-phenylmorpholine

CAS No.: 1218345-44-8

Cat. No.: B1517766

[Get Quote](#)

This document provides essential safety and logistical information for the proper handling and disposal of **3,5-Dimethyl-2-phenylmorpholine**. As a substituted phenylmorpholine and an analog of the stimulant phenmetrazine, this compound requires careful management as a hazardous chemical waste.^{[1][2]} This guide is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and environmental compliance.

Chemical Profile and Inherent Hazards

3,5-Dimethyl-2-phenylmorpholine, also known as PDM-35, is a research chemical structurally related to phenmetrazine, a compound with a history of abuse and regulatory control.^[3] Due to this relationship, it must be handled with the assumption of significant biological activity and potential toxicity. While a specific, comprehensive toxicology profile for PDM-35 is not widely published, the hazard profile can be inferred from its structural class and parent compounds like morpholine.

The primary hazards associated with this class of chemicals include:

- Flammability: Morpholine and its derivatives are often flammable liquids and vapors.[\[4\]](#)[\[5\]](#)[\[6\]](#)
Ignition sources must be strictly controlled in storage and handling areas.
- Toxicity: These compounds can be toxic if inhaled, ingested, or absorbed through the skin.[\[7\]](#)
[\[8\]](#)
- Corrosivity: Many morpholine-based compounds can cause severe skin burns and eye damage.[\[4\]](#)[\[7\]](#)

It is imperative to obtain and thoroughly review the Safety Data Sheet (SDS) provided by the supplier before handling **3,5-Dimethyl-2-phenylmorpholine**. This document will contain specific, authoritative information on hazards, handling, and emergency procedures.

Hazard Class (Inferred)	GHS Pictogram	Primary Risks	Required Personal Protective Equipment (PPE)
Flammable Liquid		Risk of fire and explosion. Vapors may travel to ignition sources.[9]	Flame-retardant lab coat, use in a chemical fume hood.
Acute Toxicity (Oral, Dermal, Inhalation)		Harmful or fatal if swallowed, inhaled, or in contact with skin.[8]	Nitrile gloves (double-gloving recommended), chemical splash goggles, face shield, properly fitted respirator.
Skin Corrosion / Eye Damage	corrosive	Causes severe skin burns, eye damage, and irritation to the respiratory system. [10]	Chemical-resistant gloves, chemical splash goggles, face shield, lab coat.
Health Hazard	health_hazard	May have specific target organ toxicity or other long-term health effects.	Use of a certified chemical fume hood is mandatory to avoid inhalation.

Regulatory Framework: Adherence to Hazardous Waste Protocols

The disposal of **3,5-Dimethyl-2-phenylmorpholine** is governed by federal, state, and local regulations. In the United States, the primary regulatory framework is the Resource Conservation and Recovery Act (RCRA), enforced by the Environmental Protection Agency (EPA).[11][12] As a laboratory chemical and pharmaceutical analog, this compound must be managed as a hazardous waste from "cradle-to-grave," meaning the generator is responsible for it from creation to final disposal.[12]

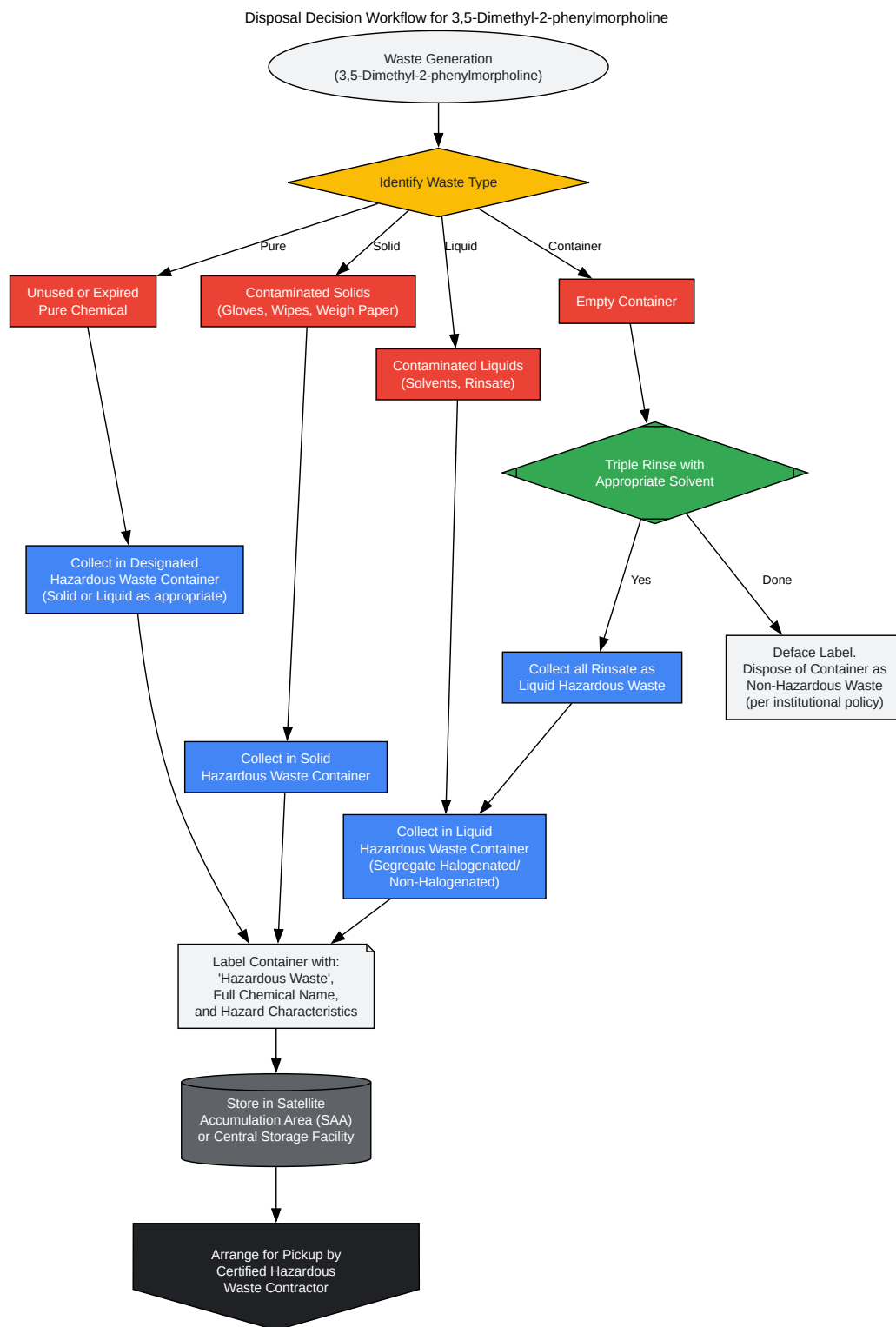
This compound would likely be classified as hazardous waste based on:

- Characteristic Waste: It may exhibit characteristics of ignitability (D001) or corrosivity (D002).
[\[7\]](#)
- Listed Waste: If it meets the criteria for U-listed or P-listed wastes, though it is not explicitly listed itself. Unused research chemicals are often managed as such as a precautionary measure.[\[12\]](#)

Crucially, the sewerage of hazardous waste pharmaceuticals is strictly prohibited in all healthcare and laboratory facilities.[\[13\]](#)

Disposal Workflow and Decision-Making

The following diagram outlines the critical decision points in the disposal process for **3,5-Dimethyl-2-phenylmorpholine** and associated materials.



[Click to download full resolution via product page](#)

Caption: Decision workflow for segregating and managing **3,5-Dimethyl-2-phenylmorpholine** waste streams.

Step-by-Step Disposal Protocol

This protocol provides a direct, procedural guide for the safe disposal of **3,5-Dimethyl-2-phenylmorpholine**.

Step 1: Don Personal Protective Equipment (PPE)

- Before handling the chemical or its waste, ensure you are wearing the appropriate PPE as detailed in the table above and the product-specific SDS. This includes, at a minimum, a lab coat, chemical splash goggles, and heavy-duty nitrile or butyl rubber gloves.[\[5\]](#)

Step 2: Waste Segregation and Containment

- Pure Chemical Waste: Collect any unused, expired, or off-spec **3,5-Dimethyl-2-phenylmorpholine** in its original container or a designated, compatible hazardous waste container. Do not mix it with other chemical waste.
- Contaminated Solid Waste: All items that have come into direct contact with the compound, such as gloves, weigh paper, pipette tips, and absorbent pads used for small spills, must be disposed of as solid hazardous waste.[\[9\]](#) Place these items in a clearly labeled, sealed container or a lined hazardous waste box.
- Contaminated Liquid Waste: Solutions containing **3,5-Dimethyl-2-phenylmorpholine** and solvents used for rinsing glassware must be collected as liquid hazardous waste.
 - Causality: It is critical to segregate halogenated and non-halogenated solvent waste streams. The disposal methods, particularly incineration, and associated costs differ significantly. Mixing them increases disposal costs and complexity.
- Empty Containers: A container that held **3,5-Dimethyl-2-phenylmorpholine** is not considered "empty" until it has been triple-rinsed with a suitable solvent (e.g., acetone, ethanol).[\[13\]](#) Collect all three rinses as liquid hazardous waste.[\[13\]](#) After rinsing and allowing it to dry, deface the original label and dispose of the container according to your institution's policy for non-hazardous lab glass or plastic.

Step 3: Proper Labeling

- All hazardous waste containers must be accurately and clearly labeled. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**3,5-Dimethyl-2-phenylmorpholine**" and any other components in the waste stream.
 - The specific hazard characteristics (e.g., "Flammable," "Toxic").[\[6\]](#)
 - The accumulation start date.
- Trustworthiness: Accurate labeling is a cornerstone of a self-validating safety system. It prevents accidental mixing of incompatible wastes and ensures the disposal contractor can handle the material safely and in compliance with Department of Transportation (DOT) regulations.[\[9\]](#)

Step 4: Temporary Storage

- Store sealed and labeled waste containers in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation and under the control of the laboratory personnel.
- The SAA must be a secondary containment unit (e.g., a chemical-resistant tray) to contain any potential leaks.
- Ensure the storage area is away from ignition sources, drains, and incompatible materials.[\[14\]](#)

Step 5: Final Disposal

- Do not attempt to neutralize or treat the chemical waste in the lab. The only acceptable disposal procedure is through your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal contractor.[\[15\]](#)

- Incineration at a permitted hazardous waste facility is the standard and recommended disposal method for this type of organic chemical waste.[\[15\]](#)

Emergency Procedures for Spills and Exposures

Small Spills (in a chemical fume hood):

- Ensure PPE is on.
- Absorb the spill with a chemical absorbent material like vermiculite or sand.[\[7\]](#) Do not use combustible materials like paper towels on a neat spill.
- Using non-sparking tools, carefully collect the absorbed material and place it in a designated hazardous waste container.[\[9\]](#)
- Wipe the area with a suitable solvent and collect the wipes as hazardous waste.
- Ventilate the area thoroughly.

Large Spills or Spills Outside a Hood:

- Evacuate the immediate area.
- Alert colleagues and your supervisor.
- If the material is flammable, remove all ignition sources if it is safe to do so.
- Contact your institution's emergency response team or EH&S department immediately.
- Prevent the spill from entering any drains.[\[4\]](#)

Personnel Exposure:

- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with copious amounts of water for at least 15 minutes.[\[10\]](#) Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.[\[4\]](#) Seek immediate medical attention.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.^[7]

References

- Namjoshi, O. A., et al. (2015). Chemical modifications to alter monoamine releasing activity of phenmetrazine analogs as potential treatments of stimulant addiction. Drug and Alcohol Dependence, 146, e48. Available at: [\[Link\]](#)
- Carl ROTH. (n.d.). Safety Data Sheet: Morpholine. Available at: [\[Link\]](#)
- New Jersey Department of Health. (n.d.). Hazardous Substance Fact Sheet: Morpholine. Available at: [\[Link\]](#)
- North Metal and Chemical Company. (n.d.). Safety Data Sheet: Morpholine. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). Guidelines for the Disposal of Small Quantities of Unused Pesticides. Available at: [\[Link\]](#)
- Blough, B. E., et al. (2013). Phenylmorpholines and analogues thereof. Google Patents (US20130203752A1).
- Redox. (2022). Safety Data Sheet: Morpholine. Available at: [\[Link\]](#)
- Wikipedia. (n.d.). Substituted phenylmorpholine. Available at: [\[Link\]](#)
- Wikipedia. (n.d.). Phenmetrazine. Available at: [\[Link\]](#)
- Mayer, F. P., et al. (2018). Fluorinated phenmetrazine “legal highs” act as substrates for high-affinity monoamine transporters of the SLC6 family. ResearchGate. Available at: [\[Link\]](#)
- Wikipedia. (n.d.). PDM-35. Available at: [\[Link\]](#)
- Wikipedia. (n.d.). 2-Phenyl-3,6-dimethylmorpholine. Available at: [\[Link\]](#)

- Stericycle. (2025). EPA Regulations for Healthcare & Pharmaceuticals. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). Management of Hazardous Waste Pharmaceuticals. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency. (2022). A 10-Step Blueprint for Managing Pharmaceutical Waste in U.S. Healthcare Facilities. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). Quick Start Guide: Management of Hazardous Waste Pharmaceuticals OTC Nicotine Exemption & Subpart P. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Substituted phenylmorpholine - Wikipedia [\[en.wikipedia.org\]](#)
- 2. Phenmetrazine - Wikipedia [\[en.wikipedia.org\]](#)
- 3. US20130203752A1 - Phenylmorpholines and analogues thereof - Google Patents [\[patents.google.com\]](#)
- 4. carlroth.com:443 [\[carlroth.com:443\]](#)
- 5. northmetal.net [\[northmetal.net\]](#)
- 6. redox.com [\[redox.com\]](#)
- 7. datasheets.scbt.com [\[datasheets.scbt.com\]](#)
- 8. Documents [\[merckmillipore.com\]](#)
- 9. nj.gov [\[nj.gov\]](#)
- 10. canbipharma.com [\[canbipharma.com\]](#)
- 11. EPA Regulations for Healthcare & Pharmaceuticals | Stericycle [\[stericycle.com\]](#)
- 12. epa.gov [\[epa.gov\]](#)
- 13. epa.gov [\[epa.gov\]](#)

- [14. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [15. Document Display \(PURL\) | NSCEP | US EPA \[nepis.epa.gov\]](#)
- To cite this document: BenchChem. [Comprehensive Guide to the Proper Disposal of 3,5-Dimethyl-2-phenylmorpholine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1517766/docs#comprehensive-guide-to-the-proper-disposal-of-3-5-dimethyl-2-phenylmorpholine\]](https://www.benchchem.com/product/b1517766/docs#comprehensive-guide-to-the-proper-disposal-of-3-5-dimethyl-2-phenylmorpholine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)